

Application Notes and Protocols: Preparation of Stock Solutions of GSK2850163 (S enantiomer)

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Compound of Interest

Compound Name: GSK2850163 (S enantiomer)

Cat. No.: B1150388

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK2850163 is a potent and selective inhibitor of the kinase and endoribonuclease (RNase) activities of inositol-requiring enzyme-1 alpha (IRE1 α), a key transducer in the unfolded protein response (UPR). The S enantiomer of GSK2850163 is considered the inactive enantiomer and serves as an essential negative control in experimental settings to ensure that any observed biological effects are specific to the inhibition of IRE1 α by the active (R) enantiomer.^{[1][2][3][4][5]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **GSK2850163 (S enantiomer)**.

Physicochemical and Solubility Data

While specific quantitative solubility data for the S-enantiomer is not readily available in peer-reviewed literature, it shares the same molecular formula and weight as the active (R)-enantiomer. Therefore, the solubility properties are expected to be very similar. The data presented below is for the active GSK2850163 and should serve as a close approximation for the S enantiomer.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₉ Cl ₂ N ₃ O	[1]
Molecular Weight	446.41 g/mol	[1][6]
Appearance	Oil	[6]
Solubility in DMSO	≥ 67.5 mg/mL (≥ 151.21 mM)	[6]
Solubility in Ethanol	≥ 50 mg/mL (≥ 112.00 mM)	[6]
Storage (Pure Form)	-20°C for 3 years, 4°C for 2 years	[6]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[6]

Note: The use of newly opened, hygroscopic DMSO is recommended as it can significantly impact the solubility of the product.[6] Ultrasonic treatment may be necessary to fully dissolve the compound.[6]

Experimental Protocols

1. Materials and Equipment

- **GSK2850163 (S enantiomer)** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7%
- Anhydrous Ethanol, ≥99.5%
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)
- Pipettes and sterile, filter-barrier pipette tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Safety Precautions

- Handle **GSK2850163 (S enantiomer)** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

3. Preparation of a 10 mM DMSO Stock Solution

This protocol is for the preparation of 1 mL of a 10 mM stock solution of **GSK2850163 (S enantiomer)** in DMSO.

- Calculate the required mass:
 - $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 446.41 \text{ g/mol} = 4.46 \text{ mg}$
- Weigh the compound:
 - Carefully weigh 4.46 mg of **GSK2850163 (S enantiomer)** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Add solvent:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved.
 - If necessary, use an ultrasonic bath for a few minutes to aid dissolution.[\[6\]](#)
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[6\]](#)

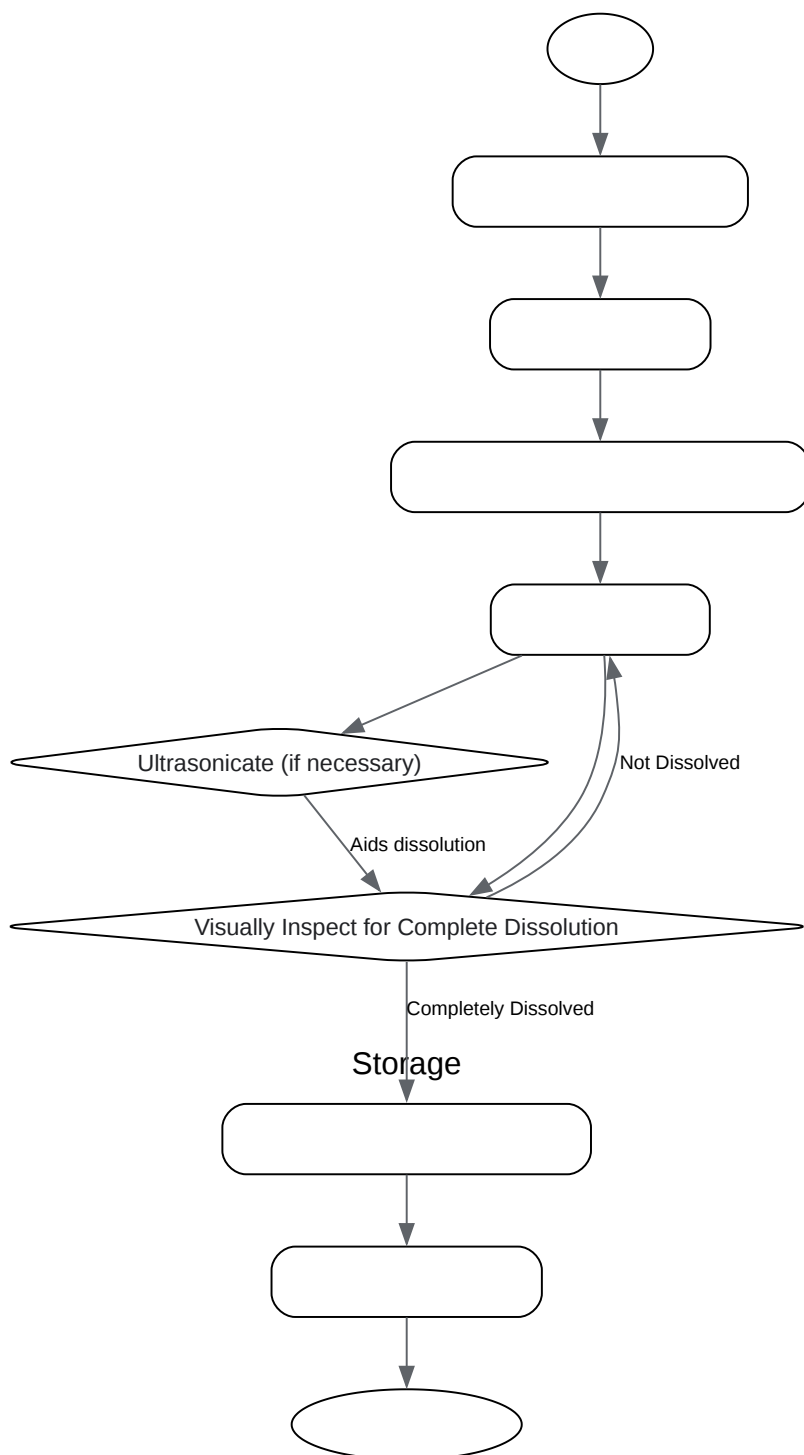
Stock Solution Preparation Table (for different volumes and concentrations)

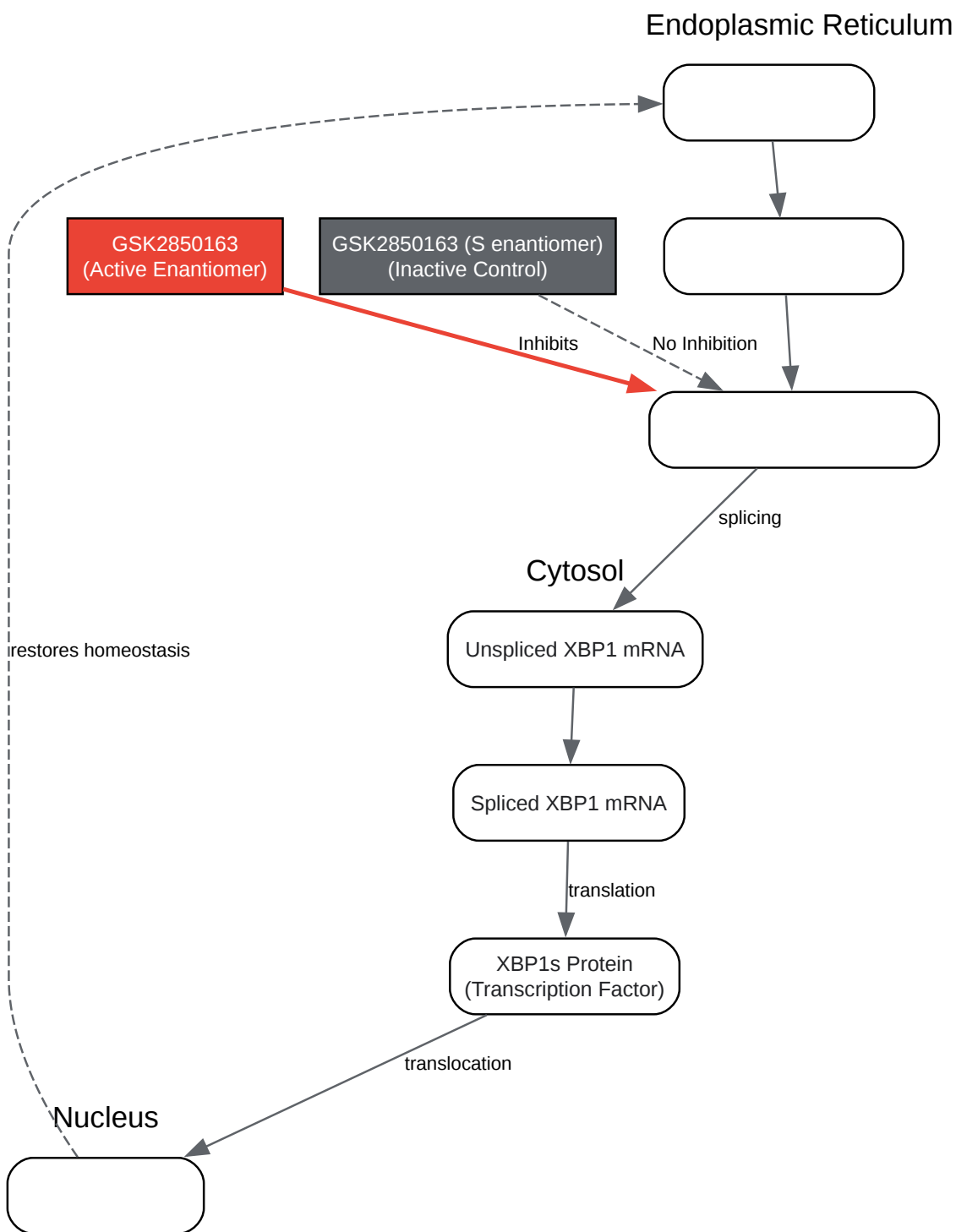
Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.446 mg	2.23 mg	4.46 mg
5 mM	2.23 mg	11.16 mg	22.32 mg
10 mM	4.46 mg	22.32 mg	44.64 mg
50 mM	22.32 mg	111.60 mg	223.20 mg

Diagrams

Workflow for Preparing GSK2850163 (S enantiomer) Stock Solution

Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **GSK2850163 (S enantiomer)** stock solution.

IRE1 α Signaling Pathway and the Role of GSK2850163 Enantiomers[Click to download full resolution via product page](#)Caption: IRE1 α pathway and the role of GSK2850163 enantiomers.

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